

Comparative analysis of 2-Methyl-8-nitroquinoline and nitroxoline

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Compound of Interest

Compound Name: 2-Methyl-8-nitroquinoline

CAS No.: 881-07-2

Cat. No.: B1328908

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Comparative Analysis: Nitroxoline vs. 2-Methyl-8-nitroquinoline

A Structural & Functional Divergence Guide

Executive Summary

This guide provides a rigorous comparative analysis between Nitroxoline (5-nitro-8-hydroxyquinoline) and **2-Methyl-8-nitroquinoline**. While both share a quinoline core and nitro-functionalization, they represent divergent paths in medicinal chemistry. Nitroxoline is a clinically established active pharmaceutical ingredient (API) defined by its metal-chelating pharmacophore. In contrast, **2-Methyl-8-nitroquinoline** serves primarily as a synthetic intermediate, lacking the structural requisites for direct metallo-enzyme inhibition but acting as a critical precursor for aminoquinoline-based antimalarials and dyes.

This analysis focuses on the Structure-Activity Relationship (SAR) that dictates their distinct roles: the presence of the 8-hydroxyl group (Nitroxoline) versus the 8-nitro group (**2-Methyl-8-nitroquinoline**).

Part 1: Chemical Identity & Pharmacophore Analysis

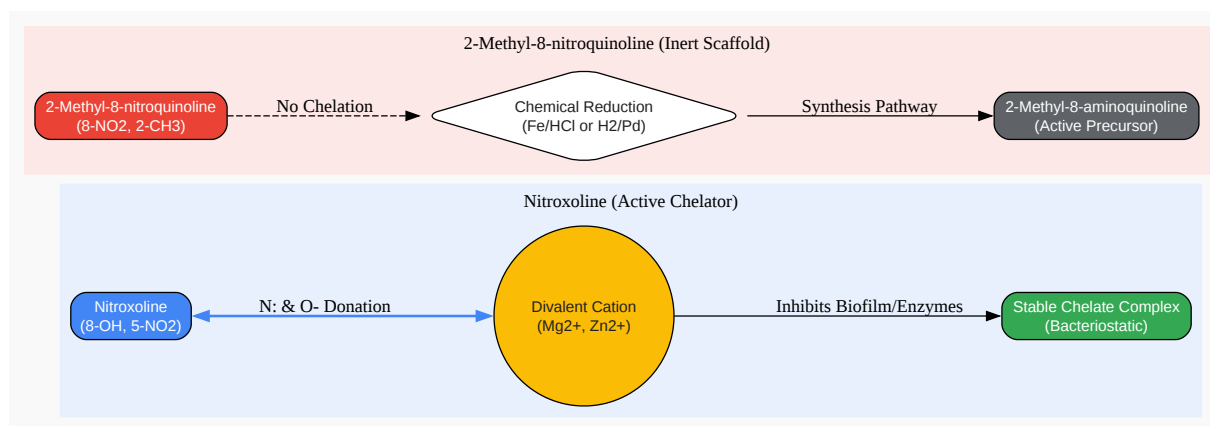
The fundamental difference lies in the coordination chemistry capability at the 8-position.

Feature	Nitroxoline	2-Methyl-8-nitroquinoline
IUPAC Name	5-Nitro-8-quinolinol	2-Methyl-8-nitroquinoline
Core Structure	8-Hydroxyquinoline	Quinaldine (2-Methylquinoline)
Key Substituents	8-OH (Chelating donor), 5-NO ₂ (Electronic tuner)	8-NO ₂ (Non-chelating), 2-CH ₃ (Steric/Lipophilic)
Primary Function	Bidentate Chelator (N, O donor)	Synthetic Scaffold (Reducible intermediate)
Mechanism Class	Metallo-enzyme Inhibitor / Ionophore	Precursor (Pro-ligand via reduction)
pKa (approx)	~6.1 (Phenolic OH)	~2.5 (Quinoline N - significantly lower basicity)
Solubility	Low in water; soluble in alkaline pH	Low in water; soluble in organic solvents

Structural Visualization (DOT Diagram)

The following diagram illustrates the pharmacophore difference. Nitroxoline forms a stable 5-membered chelate ring with divalent cations (

), whereas **2-Methyl-8-nitroquinoline** cannot due to the electron-withdrawing 8-nitro group and lack of a proton-donating hydroxyl.



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Caption: Comparative mechanistic pathways. Nitroxoline directly engages biological metals, while **2-Methyl-8-nitroquinoline** requires chemical reduction to activate functional potential.

Part 2: Biological Activity & Mechanism[2][3][4][5][6]

1. Nitroxoline: The "Metallo-Toxin"

Nitroxoline acts as a bacteriostatic agent and increasingly as an anticancer agent.[1]

- Mechanism: It chelates

and

ions essential for bacterial RNA polymerase and stabilizes the cleavage complex of topoisomerase II in cancer cells. The 5-nitro group enhances acidity, strengthening the metal binding constant compared to unsubstituted 8-hydroxyquinoline.

- Target: Biofilms (via cation sequestration) and Metallo-

-lactamases (restoring carbapenem sensitivity).

2. 2-Methyl-8-nitroquinoline: The "Silent Scaffold"

This compound exhibits negligible direct biological activity compared to Nitroxoline because the 8-nitro group sterically and electronically prevents metal binding.

- Mechanism: It acts as a pro-drug scaffold or intermediate. It must be reduced to 8-amino-2-methylquinoline to gain biological relevance (e.g., as a precursor for Leishmaniasis drugs or fluorescent sensors).
- Toxicity: Nitroquinolines can be mutagenic after metabolic activation (nitro-reduction), but they lack the immediate "contact toxicity" of chelators.

Part 3: Experimental Protocols

To objectively compare these compounds, researchers should perform a Comparative Chelation Efficiency Assay. This protocol validates the functional divergence described above.

Protocol A: UV-Vis Metal Shift Assay (Chelation Validation)

Objective: Quantify the ability of each compound to bind

or

ions.

Reagents:

- Compound A: Nitroxoline (100 μ M in Methanol)
- Compound B: **2-Methyl-8-nitroquinoline** (100 μ M in Methanol)
- Metal Stock:
(10 mM aqueous solution)
- Buffer: HEPES (50 mM, pH 7.4)

Workflow:

- Baseline Scan: Record UV-Vis spectra (250–600 nm) of Compound A and Compound B alone in buffered solution.
- Titration: Add Metal Stock stepwise (0.5 eq, 1.0 eq, 2.0 eq) to separate aliquots of each compound.
- Incubation: Allow to equilibrate for 5 minutes at 25°C.
- Measurement: Record spectra after each addition.

Expected Results (Self-Validation):

- Nitroxoline: Will exhibit a Bathochromic Shift (Red Shift) and/or Hypochromic effect. The appearance of a new charge-transfer band (approx. 400-450 nm) confirms the formation of a Ligand-Metal complex.
- **2-Methyl-8-nitroquinoline**: Will show negligible spectral change. The lack of an ionizable hydroxyl group prevents stable complex formation under these conditions.

Protocol B: Antimicrobial Susceptibility (MIC)

Objective: Compare bacteriostatic potency against E. coli.

- Preparation: Dissolve compounds in DMSO (stock 10 mg/mL).
- Dilution: Serial 2-fold dilutions in Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Inoculation: Add E. coli (CFU/mL).
- Control: Include an EDTA control (chelator) and a DMSO control.
- Readout: Measure OD600 after 18-24h.

Data Interpretation:

- Nitroxoline: Expected MIC

2–16 µg/mL (Active).

- **2-Methyl-8-nitroquinoline**: Expected MIC

µg/mL (Inactive/Weak). Note: Any activity observed is likely due to metabolic reduction by bacterial nitroreductases, not chelation.

Part 4: Synthesis & Sourcing Logic[6]

Understanding the origin of these compounds clarifies their availability and purity profiles.

Synthesis Step	Nitroxoline Pathway	2-Methyl-8-nitroquinoline Pathway
Starting Material	8-Hydroxyquinoline	2-Methylquinoline (Quinaldine)
Reaction	Electrophilic Aromatic Substitution (Nitration)	Nitration ()
Regioselectivity	Directs to C-5 (para to OH)	Directs to C-5 and C-8 (mixture)
Purification	Recrystallization (High purity)	Difficult separation of 5-nitro and 8-nitro isomers
Key Reference	Standard antibiotic synthesis	Brieflands, 2012 [1]

Critical Note for Researchers: Commercial "Nitroquinoline" samples often contain isomeric impurities. **2-Methyl-8-nitroquinoline** is frequently contaminated with the 5-nitro isomer unless specifically purified, which can confound biological data.

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Sources

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